

# An In-depth Technical Guide to X5050: A Novel REST Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: X5050

Cat. No.: B8176035

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental applications of **X5050**, a potent small-molecule inhibitor of the Repressor Element-1 Silencing Transcription (REST) factor. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting REST in various neurological disorders.

## Core Compound Information

### Chemical Structure and Properties

**X5050**, a benzoimidazole-5-carboxamide derivative, has been identified as a selective inhibitor of REST. Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>15</sub> N <sub>3</sub> O <sub>3</sub>	
Molecular Weight	309.32 g/mol	
CAS Number	2404756-81-4	
Appearance	White to light yellow solid	
EC <sub>50</sub>	2.1 µM	
SMILES	<chem>O=C(C1=CC=C2N=C(C3=CC=CC=C3O)NC2=C1)NOCC=C</chem>	

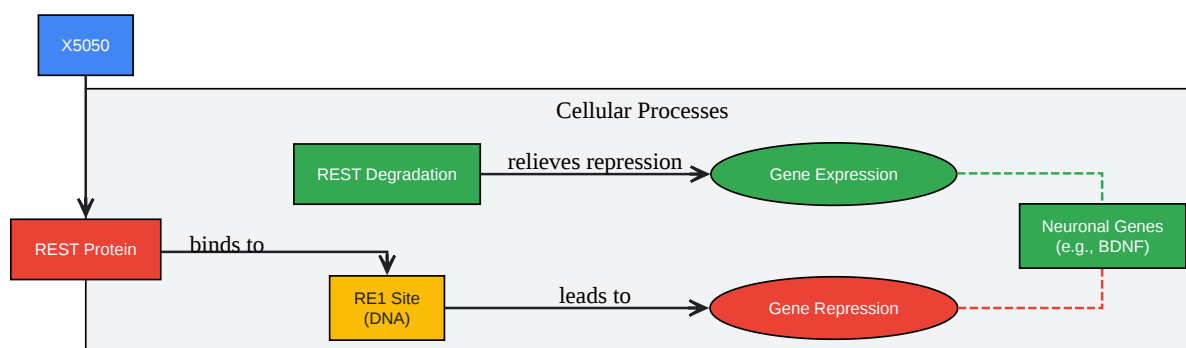
Table 1: Physicochemical Properties of **X5050**

## Mechanism of Action

**X5050** functions by promoting the degradation of the REST protein, rather than inhibiting its transcription, RNA splicing, or its binding to the Repressor Element-1 (RE1) sequence. This leads to the de-repression of REST target genes, many of which are crucial for neuronal function and survival, such as Brain-Derived Neurotrophic Factor (BDNF).

## Signaling Pathway

The mechanism of **X5050**'s action on the REST signaling pathway can be visualized as a multi-step process. In pathological conditions such as Huntington's disease, elevated REST activity leads to the repression of neuronal gene expression. **X5050** intervenes by inducing the degradation of the REST protein, thereby restoring the expression of these essential genes.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to X5050: A Novel REST Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8176035#x5050-molecular-weight-and-chemical-structure\]](https://www.benchchem.com/product/b8176035#x5050-molecular-weight-and-chemical-structure)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)